

# Synonyms and alternative names for Sodium 2-formylbenzenesulfonate.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium 2-formylbenzenesulfonate

Cat. No.: B086834

[Get Quote](#)

## An In-depth Technical Guide to Sodium 2-formylbenzenesulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sodium 2-formylbenzenesulfonate**, a versatile organic compound with significant applications in various industrial and research sectors. This document details its chemical identity, properties, synthesis, purification, and key applications, with a focus on information relevant to scientific and research professionals.

## Chemical Identity: Synonyms and Alternative Names

**Sodium 2-formylbenzenesulfonate** is known by a variety of names in chemical literature and commerce. A comprehensive list of its synonyms and alternative identifiers is provided below to aid in literature searches and material sourcing.

Identifier Type	Identifier
Systematic Name	Sodium 2-formylbenzenesulfonate
CAS Number	1008-72-6[1]
Common Synonyms	2-Sulfobenzaldehyde sodium salt[1]
Benzaldehyde-2-sulfonic acid sodium salt[1]	
Sodium o-sulfonate benzaldehyde[2]	
o-Formylbenzenesulfonic acid sodium salt[3]	
Sodium benzaldehyde-2-sulfonate	
Sodium o-benzaldehydesulfonate	
Sodium 2-formyl-benzolsulfonate[1]	
Benzenesulfonic acid, 2-formyl-, sodium salt	
Abbreviation	OBSA[3]

## Physicochemical Properties

A summary of the key physicochemical properties of **Sodium 2-formylbenzenesulfonate** is presented in the table below.

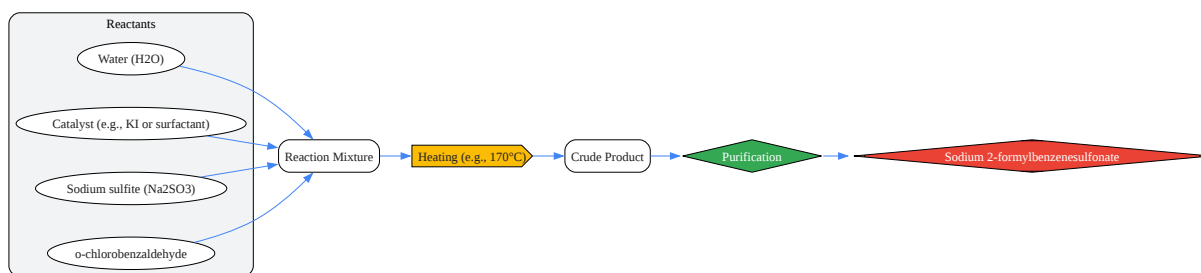
Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NaO <sub>4</sub> S[1]
Molecular Weight	208.17 g/mol [1][4]
Appearance	White to light yellow or beige crystalline powder. [2][3]
Solubility	Soluble in water (1 g/10 mL).[1][5]
Stability	Stable under normal conditions, but is air sensitive and incompatible with strong oxidizing agents.[5]
Storage	Store in an inert atmosphere at 2-8°C.[5]

## Experimental Protocols

### Synthesis

**Sodium 2-formylbenzenesulfonate** is typically synthesized via the sulfonation of o-chlorobenzaldehyde. The following protocol is a generalized procedure based on common industrial methods.[2]

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of **Sodium 2-formylbenzenesulfonate**.

Materials:

- o-chlorobenzaldehyde
- Sodium sulfite (Na<sub>2</sub>SO<sub>3</sub>)
- Catalyst: Potassium iodide (KI) or a surfactant (e.g., polyethylene glycol)
- Water

Procedure:

- In a suitable reactor, combine o-chlorobenzaldehyde, sodium sulfite, catalyst, and water.
- Heat the mixture under pressure to approximately 170°C.[6]

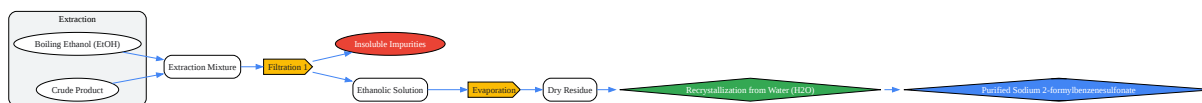
- Maintain the reaction at this temperature for several hours to ensure complete conversion.
- After the reaction is complete, cool the mixture and proceed with purification.

Note: The use of a surfactant as a catalyst can simplify the production process by enabling a one-step synthesis.[6]

## Purification

A common method for the purification of **Sodium 2-formylbenzenesulfonate** is recrystallization.

Workflow:



[Click to download full resolution via product page](#)

Caption: Purification of **Sodium 2-formylbenzenesulfonate**.

Procedure:

- Extract the crude product with boiling ethanol.
- Filter the hot solution to remove any insoluble impurities.
- Evaporate the ethanol to dryness to obtain the sodium salt.
- Recrystallize the sodium salt from a small volume of hot water.

- Cool the solution to induce crystallization, collect the crystals by filtration, and dry.

This process yields purified **Sodium 2-formylbenzenesulfonate** as prisms or plates.[\[2\]](#)

## Analytical Methods

High-performance liquid chromatography (HPLC) is a suitable method for the analysis of **Sodium 2-formylbenzenesulfonate**. A reverse-phase method can be employed with a C18 column and a mobile phase consisting of acetonitrile, water, and an acid such as phosphoric acid or formic acid for MS compatibility.[\[7\]](#)

## Applications in Research and Development

**Sodium 2-formylbenzenesulfonate** serves as a key intermediate in the synthesis of various commercially important compounds.

## Synthesis of Fluorescent Whitening Agents

It is a primary precursor for the synthesis of fluorescent whitening agent CBS-X, which is widely used in detergents and the textile industry.[\[2\]](#)

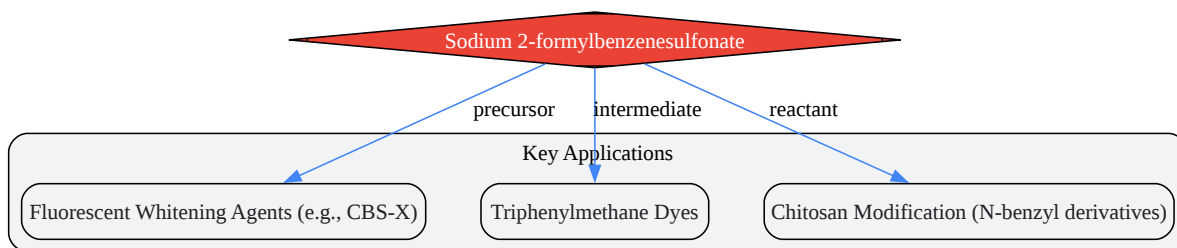
## Synthesis of Triphenylmethane Dyes

This compound is also a crucial building block in the production of triphenylmethane dyes.[\[2\]](#)

## Modification of Biopolymers

**Sodium 2-formylbenzenesulfonate** reacts with chitosan in the presence of sodium cyanoborohydride to yield N-benzyl derivatives, offering a pathway to modify the properties of this biopolymer.[\[1\]](#)[\[2\]](#)

Logical Relationship:



[Click to download full resolution via product page](#)

Caption: Key applications of **Sodium 2-formylbenzenesulfonate**.

## Spectroscopic Data

The identity and purity of **Sodium 2-formylbenzenesulfonate** can be confirmed using various spectroscopic techniques.

Technique	Observed Features
$^1\text{H}$ NMR	Spectral data is available and can be used for structural confirmation.[8]
IR Spectroscopy	The presence of aldehyde and sulfonate functional groups can be confirmed.

This guide provides a foundational understanding of **Sodium 2-formylbenzenesulfonate** for research and development purposes. For specific applications, further optimization of the described protocols may be necessary.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Formylbenzenesulfonic acid = 95.0 T 1008-72-6 [sigmaaldrich.com]
- 2. 2-Formylbenzenesulfonic acid sodium salt | 1008-72-6 [chemicalbook.com]
- 3. OBSA, 2-formyl-Benzenesulfonic acid Sodium salt | Cas no 1008-72-6 | Manufacturer, Supplier, Exporter, India [emcochemicals.com]
- 4. 2-formylbenzenesulfonic Acid Sodium Salt | 1008-72-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 5. jnfuturechemical.com [jnfuturechemical.com]
- 6. CN104230761A - Novel method for synthesizing 2-formylbenzenesulfonic acid sodium salt - Google Patents [patents.google.com]
- 7. Separation of Sodium 2-formylbenzenesulfonate on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 8. 2-Formylbenzenesulfonic acid sodium salt(1008-72-6) 1H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [Synonyms and alternative names for Sodium 2-formylbenzenesulfonate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086834#synonyms-and-alternative-names-for-sodium-2-formylbenzenesulfonate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)